

A Comparative Analysis of the Boiling Points of C6 Alkyne Isomers

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Compound of Interest

Compound Name: 4-Methyl-2-pentyne

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This guide provides a comprehensive comparison of the boiling points of various C6 alkyne isomers. The relationship between molecular structure and physical properties, such as boiling point, is a fundamental concept in organic chemistry with significant implications in purification, separation, and reaction kinetics. Understanding these nuances is critical for professionals in chemical research and drug development. This document presents experimental data, detailed methodologies for boiling point determination, and a visual representation of the structural isomers and their boiling point trends.

Data Summary of C6 Alkyne Isomer Boiling Points

The boiling points of the seven constitutional isomers of C6 alkynes are summarized in the table below. The data clearly illustrates the impact of carbon chain linearity and branching on this key physical property.

Isomer Name	Structure	Boiling Point (°C)
Hex-1-yne	$\text{CH}\equiv\text{C}-\text{CH}_2-\text{CH}_2-\text{CH}_2-\text{CH}_3$	71-72[1][2]
Hex-2-yne	$\text{CH}_3-\text{C}\equiv\text{C}-\text{CH}_2-\text{CH}_2-\text{CH}_3$	84-85[3][4]
Hex-3-yne	$\text{CH}_3-\text{CH}_2-\text{C}\equiv\text{C}-\text{CH}_2-\text{CH}_3$	81-82[5]
4-Methylpent-1-yne	$\text{CH}\equiv\text{C}-\text{CH}_2-\text{CH}(\text{CH}_3)_2$	60
4-Methylpent-2-yne	$\text{CH}_3-\text{C}\equiv\text{C}-\text{CH}(\text{CH}_3)_2$	71-73[6]
3-Methylpent-1-yne	$\text{CH}\equiv\text{C}-\text{CH}(\text{CH}_3)-\text{CH}_2-\text{CH}_3$	77
3,3-Dimethylbut-1-yne	$\text{CH}\equiv\text{C}-\text{C}(\text{CH}_3)_3$	37-38[7][8]

Experimental Protocol: Determination of Boiling Point

The boiling points of the C6 alkyne isomers can be accurately determined using the Thiele tube method, a simple and efficient technique for small liquid samples.[9][10]

Materials:

- Thiele tube
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil or silicone oil)
- Bunsen burner or heating mantle
- Sample of the C6 alkyne isomer

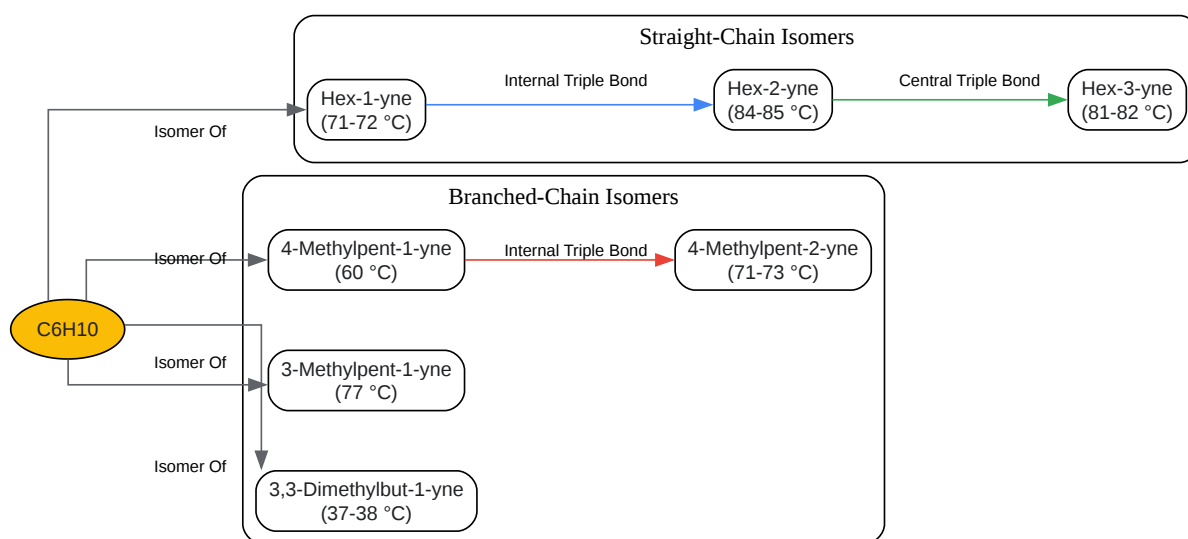
Procedure:

- **Sample Preparation:** A small amount (a few milliliters) of the liquid organic compound is placed into the small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.^[10]
- **Apparatus Assembly:** The test tube is securely attached to the thermometer. The assembly is then clamped so that the test tube and the thermometer bulb are immersed in the heating oil within the side arm of the Thiele tube.
- **Heating:** The side arm of the Thiele tube is gently and evenly heated.^[10] Convection currents will ensure uniform temperature distribution throughout the oil.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating should continue until a steady and rapid stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is then removed. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the substance.^[10] This occurs when the vapor pressure of the liquid equals the atmospheric pressure.

Structure-Property Relationship Analysis

The observed boiling points of the C₆ alkyne isomers can be rationalized by considering their molecular structures. Generally, for a given molecular formula, a more linear or less branched structure results in a higher boiling point. This is due to the larger surface area available for intermolecular van der Waals forces. Conversely, increased branching leads to a more compact, spherical shape, reducing the surface area and weakening these intermolecular attractions, thus lowering the boiling point.

The following diagram illustrates the structural relationships between the C₆ alkyne isomers and their corresponding boiling points.



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Caption: Structural isomers of C₆ alkynes and their boiling points.

As depicted, the straight-chain isomers (hex-1-yne, hex-2-yne, and hex-3-yne) generally exhibit higher boiling points than their branched counterparts. Among the straight-chain isomers, the position of the triple bond also has a modest effect. The most highly branched isomer, 3,3-dimethylbut-1-yne, has the lowest boiling point due to its nearly spherical shape, which minimizes the surface area for intermolecular interactions. This comparative analysis underscores the critical role of molecular architecture in determining the physical properties of organic compounds.

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References

- 1. youtube.com [youtube.com]
- 2. 1-Hexyne - Wikipedia [en.wikipedia.org]
- 3. 2-Hexyne | C₆H₁₀ | CID 33629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Hexyne - Wikipedia [en.wikipedia.org]
- 5. 3-Hexyne - Wikipedia [en.wikipedia.org]
- 6. chembk.com [chembk.com]
- 7. 3,3-Dimethyl-1-butyne | 917-92-0 [chemicalbook.com]
- 8. chembk.com [chembk.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
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